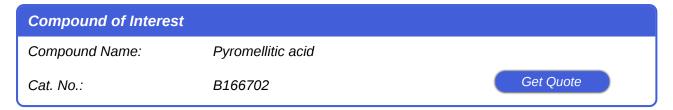


A Technical Guide to the Thermal Properties of Pyromellitic Acid

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **pyromellitic acid** (benzene-1,2,4,5-tetracarboxylic acid). It includes a detailed summary of reported values, standardized experimental protocols for their determination, and a logical workflow for the thermal analysis of such compounds. This document is intended to serve as a valuable resource for professionals in research, development, and quality control.

Core Thermal Properties of Pyromellitic Acid

Pyromellitic acid is a stable, white to yellowish crystalline powder. Its thermal properties, particularly its melting point, are crucial indicators of purity and are significantly influenced by its hydration state. The boiling point is less commonly reported, with most sources providing an estimate, suggesting that the compound may be prone to decomposition at elevated temperatures before boiling.

Data Presentation: Melting and Boiling Points

The following table summarizes the experimentally determined and estimated thermal properties of **pyromellitic acid** from various sources.



Property	Form	Value (°C)	Citations
Melting Point	Anhydrous	276	[1][2]
Anhydrous	281 - 284.5		
Anhydrous	286	-	
Dihydrate	242	[2]	
Boiling Point	-	~317.36 (estimate)	_
-	585.8 ± 50.0	[3]	_

Note: The significant variation in reported melting points can be attributed to the presence of water of crystallization and different analytical methods. The boiling point is generally an estimate as **pyromellitic acid** may decompose at higher temperatures.

Experimental Protocols for Thermal Analysis

Accurate determination of melting and boiling points is fundamental for the characterization of chemical substances. The following sections detail standardized methodologies derived from internationally recognized protocols such as those from ASTM, OECD, and the United States Pharmacopeia (USP).

Determination of Melting Point (Capillary Method)

This method is based on the procedures outlined in OECD Guideline 102 and ASTM E324.[1] [4][5][6] It is suitable for crystalline solids like **pyromellitic acid**.

Principle: The melting point is the temperature at which the phase transition from solid to liquid occurs at atmospheric pressure. This is observed visually by heating a small, powdered sample in a capillary tube.

Apparatus:

- A melting point apparatus with a heated metal block or liquid bath.
- A calibrated thermometer or temperature sensor with an accuracy of ±0.5°C.



- Glass capillary tubes (0.8-1.2 mm internal diameter, 0.2-0.3 mm wall thickness).[7]
- Sample preparation tools (spatula, mortar, and pestle).

Procedure:

- Sample Preparation: The pyromellitic acid sample must be thoroughly dried to remove any
 residual solvent or moisture, as this can depress the melting point. The dried sample is then
 finely powdered.
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the bottom, forming a column of 2.5-3.5 mm in height.[7]
- Measurement:
 - The loaded capillary tube is placed in the heating block of the melting point apparatus.
 - The apparatus is heated at a rapid rate to a temperature approximately 10°C below the expected melting point of pyromellitic acid.
 - The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
 - The initial melting point is recorded as the temperature at which the first drop of liquid is observed.
 - The final melting point (or clear point) is the temperature at which the last solid particle melts.
 - The melting range is the span between the initial and final melting points. For a pure substance, this range is typically narrow (0.5-1.0°C).

Determination of Boiling Point

Given that **pyromellitic acid** has a high melting point and may decompose, the determination of its boiling point requires careful consideration of the method. The OECD Guideline 103 describes several suitable methods.[3][8][9]



Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methods:

- Ebulliometer Method: This method involves measuring the boiling temperature of the substance in an ebulliometer, which is an apparatus designed for precise boiling point determination. The temperature of the boiling liquid and its vapor are measured, and the boiling point is recorded when these temperatures are in equilibrium.
- Dynamic Method: A sample is heated in a vessel, and the pressure is varied. The boiling points at different pressures are recorded, allowing for the determination of the vapor pressure curve and the normal boiling point by interpolation to standard atmospheric pressure (101.325 kPa).
- Distillation Method: This method determines the boiling range of a substance by distillation. It is particularly useful for substances that are not entirely pure. The temperatures at which the first and last drops of distillate are collected define the boiling range.
- Differential Scanning Calorimetry (DSC) / Differential Thermal Analysis (DTA): These thermal
 analysis techniques can also be used to determine the boiling point. The sample is heated in
 a controlled atmosphere, and the onset temperature of the endothermic event corresponding
 to boiling is measured.

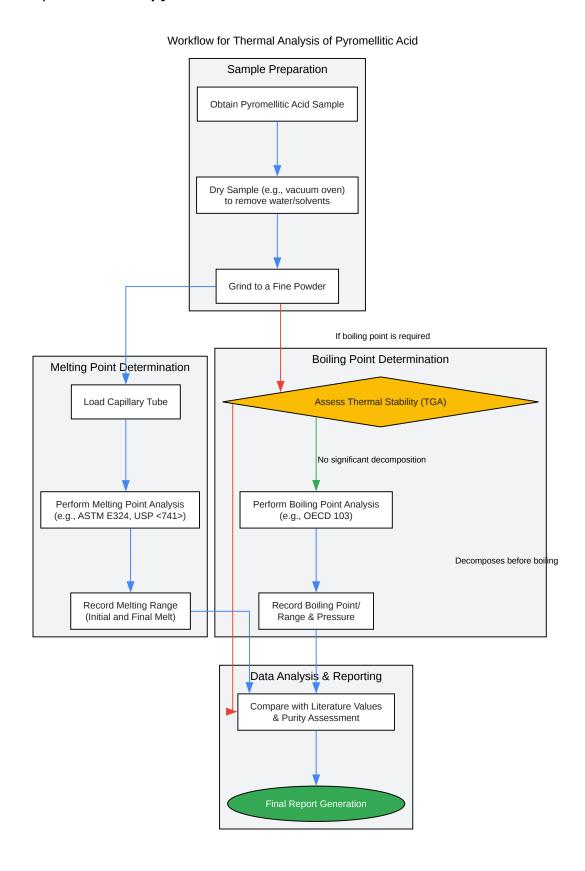
Procedure (General):

- A suitable amount of pyromellitic acid is placed in the appropriate apparatus (e.g., ebulliometer, distillation flask).
- The sample is heated, and the temperature and pressure are monitored.
- For methods other than the dynamic method, the observed boiling point must be corrected to standard atmospheric pressure.

Visualization of Thermal Analysis Workflow



The following diagram illustrates a logical workflow for the thermal characterization of a solid organic compound such as **pyromellitic acid**.





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Caption: Logical workflow for determining the melting and boiling points of pyromellitic acid.

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